

# Personal protective equipment for handling 2-Chloroethyl chloroformate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloroethyl chloroformate

Cat. No.: B152820

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Chloroethyl Chloroformate

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloroethyl chloroformate**. The following procedures are designed to ensure safe laboratory operations and mitigate risks associated with this hazardous chemical.

Warning: **2-Chloroethyl chloroformate** is a flammable, corrosive, and highly toxic substance that can be fatal if inhaled and causes severe skin and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) Vapors are heavier than air and can form explosive mixtures.[\[4\]](#) Exposure can lead to respiratory tract irritation, which may progress to pulmonary edema up to 72 hours after exposure.[\[3\]](#)[\[5\]](#) Strict adherence to these safety protocols is mandatory.

## Hazard Summary

Hazard Classification	GHS Code	Description
Acute Toxicity, Inhalation	H330 / H331	Fatal or toxic if inhaled. <a href="#">[1]</a> <a href="#">[3]</a>
Skin Corrosion / Eye Damage	H314	Causes severe skin burns and eye damage. <a href="#">[1]</a> <a href="#">[2]</a>
Flammable Liquid	H226	Flammable liquid and vapor. <a href="#">[1]</a> <a href="#">[2]</a>

## Personal Protective Equipment (PPE)

The use of appropriate PPE is non-negotiable when handling **2-Chloroethyl chloroformate**. All handling operations must occur within a certified chemical fume hood.[4]

Body Area	Required PPE	Specifications & Best Practices
Respiratory	Full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA)	Use a respirator with a Type ABEK (EN 14387) filter or equivalent. For emergency situations, a positive pressure, full-facepiece SCBA is required.[5]
Eye/Face	Chemical safety goggles and a full-face shield	Goggles must be worn under the face shield to provide primary eye protection.[6]
Hands	Chemical-resistant gloves	Gloves must be inspected for integrity before each use. Use proper removal techniques to avoid skin contact.[6][7]
Body	Chemical-resistant apron or a fully encapsulating, chemical-resistant suit	Wear impervious clothing to prevent any possibility of skin contact.[6] For emergencies, a fully-encapsulating suit is necessary.[5]

## Operational Plan: Handling and Storage

### Safe Handling Protocol

- Preparation: Before starting work, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items.
- Engineering Controls: All transfers, dilutions, and reactions must be performed inside a chemical fume hood to prevent vapor inhalation.[4] Use explosion-proof ventilation and

electrical equipment.[1][2]

- Static and Ignition Control: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][2] Use non-sparking tools and ensure containers and receiving equipment are grounded and bonded to prevent static discharge.[1][2][8]
- Personal Contact: Avoid all personal contact, including inhalation of vapors or direct contact with skin and eyes.[9] Do not allow contaminated clothing to remain in contact with skin.[9]
- Closing: Keep the container tightly sealed when not in use.[1][4]

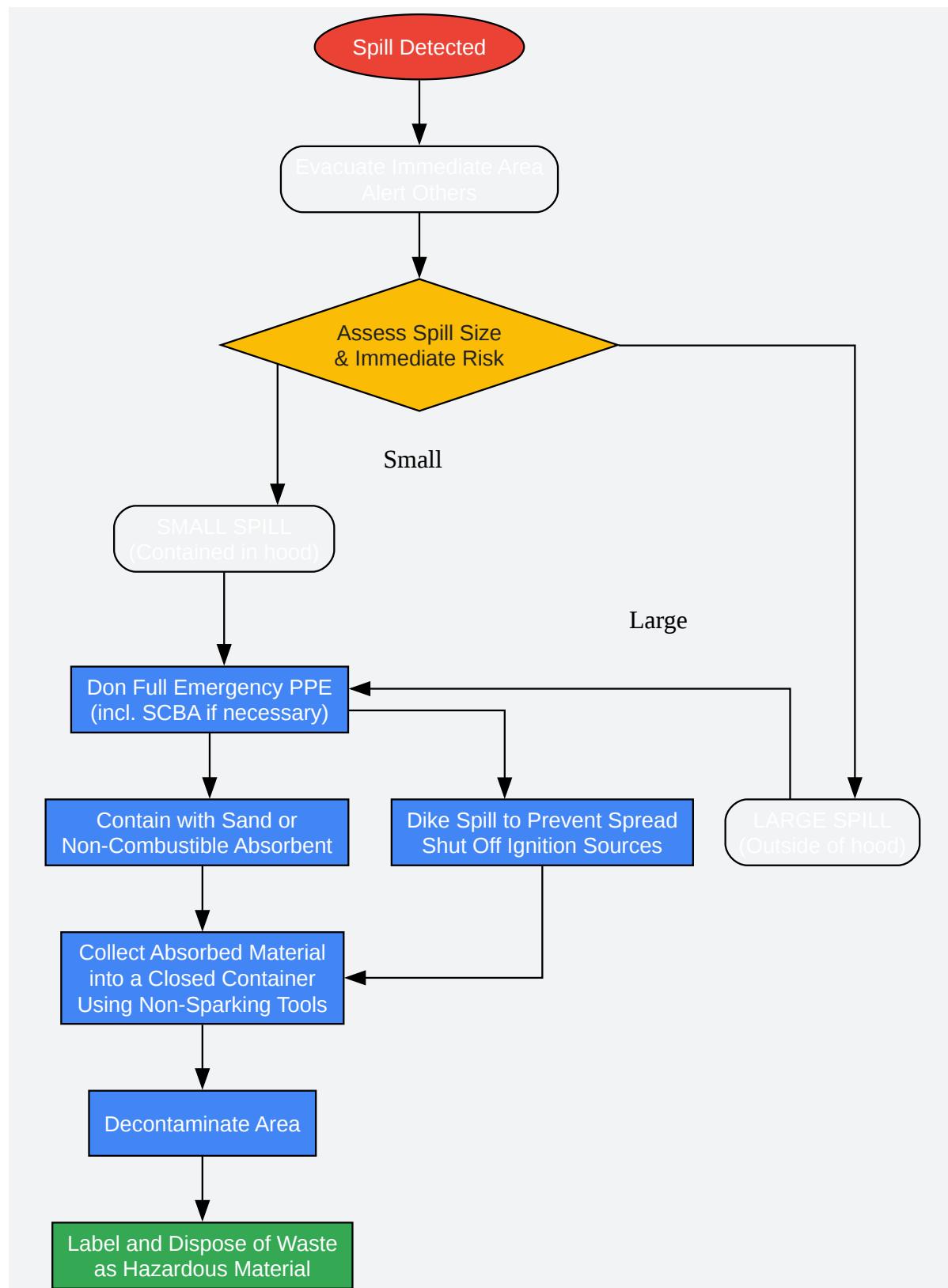
## Storage Plan

- Location: Store in a cool, dry, dark, and well-ventilated location.[1][4][10] The storage area should be designated for corrosive and flammable materials.
- Temperature: Store in a refrigerated environment between 2-8°C.[11]
- Container: Keep the container tightly closed in an upright position to prevent leakage.[4][7]
- Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents, alcohols, amines, and alkalis.[4][6] It can react violently with water.[4]

## Emergency and Disposal Plans

### Spill Response Protocol

In the event of a spill, immediate and decisive action is required. The following workflow outlines the necessary steps.

[Click to download full resolution via product page](#)Workflow for responding to a **2-Chloroethyl chloroformate** spill.

## First Aid Measures

- Inhalation: Immediately move the person to fresh air.[4][5] Call a poison center or doctor immediately.[1] If breathing is difficult or stops, provide artificial respiration, but do not use mouth-to-mouth.[10] Monitor for delayed respiratory symptoms for up to 72 hours.[3][5]
- Skin Contact: Immediately take off all contaminated clothing.[1][10] Rinse the skin with copious amounts of water for at least 15 minutes, using a safety shower if available.[4][9][10] Seek immediate medical attention.[10]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[4][10] Remove contact lenses if present and easy to do so.[1][10] Continue rinsing and seek immediate medical attention.[1][10]
- Ingestion: Rinse mouth thoroughly with water.[1][10] Do NOT induce vomiting.[1][10] Seek immediate medical assistance.[8][10]

## Disposal Plan

Waste material is considered hazardous and must be disposed of accordingly.

- Collection: All waste, including absorbed spill material and contaminated PPE, must be collected in suitable, closed, and clearly labeled containers.[4][6][10]
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[1][2][10] Do not allow the product to enter drains or the environment.[6][7][10]
- Empty Containers: Decontaminate empty containers with a 5% aqueous sodium hydroxide or soda ash solution before disposal.[9] Observe all label safeguards until the container is cleaned and destroyed.[9]

## Physicochemical Data

Property	Value
Flash Point	70 °C / 158 °F (closed cup)[10][11]
Boiling Point	154 - 156 °C[10][11]
Melting Point	-70 °C / -94 °F[10]
Density	1.385 g/mL at 25 °C[11]
Vapor Pressure	0.23 psi at 20 °C[11]
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub> [3]
CAS Number	627-11-2[11]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Chloroethyl Chloroformate SDS - Download & Subscribe for Updates [sdsmanager.com]
- 2. 2-Chloroethyl Chloroformate, 25G | Labscoop [labscoop.com]
- 3. 2-Chloroethyl chloroformate | C<sub>3</sub>H<sub>4</sub>Cl<sub>2</sub>O<sub>2</sub> | CID 12305 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Chloroethyl chloroformate(627-11-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. CHLOROETHYL CHLOROFORMATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. Page loading... [guidechem.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. fishersci.com [fishersci.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. fishersci.com [fishersci.com]

- 11. 2-氯乙基氯甲酸酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloroethyl chloroformate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152820#personal-protective-equipment-for-handling-2-chloroethyl-chloroformate]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)